

5-Methyl-2-phenyl-4-oxazoleethanamine: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 2-(5-Methyl-2-phenyl-1,3-oxazol-4-yl)ethan-1-amine

CAS No.: 521266-47-7

Cat. No.: B2567801

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Part 1: Executive Summary & Chemical Identity

5-Methyl-2-phenyl-4-oxazoleethanamine is a specialized heterocyclic amine belonging to the 2,4,5-trisubstituted oxazole family. Structurally, it consists of an oxazole core substituted with a phenyl group at the C2 position, an ethylamine chain at the C4 position, and a methyl group at the C5 position.

This compound is primarily utilized as a pharmaceutical intermediate in the synthesis of histamine receptor ligands (H3/H4 antagonists) and non-steroidal anti-inflammatory drugs (NSAIDs) related to the coxib class (e.g., Valdecoxib analogs). Due to its specific substitution pattern, it is not widely cataloged in public chemical databases under a unique CAS number as a standalone commodity chemical. However, its alcohol precursor is well-documented.

Core Chemical Data

Property	Specification
Chemical Name	2-(5-Methyl-2-phenyl-1,3-oxazol-4-yl)ethanamine
Molecular Formula	C ₁₂ H ₁₄ N ₂ O
Molecular Weight	202.25 g/mol
Primary Precursor CAS	103788-65-4 (Alcohol form: 2-(5-Methyl-2-phenyl-1,3-oxazol-4-yl)ethan-1-ol)
Core Oxazole CAS	5221-67-0 (5-Methyl-2-phenyl-oxazole)
Physical State	Viscous oil or low-melting solid (Free base); White crystalline solid (HCl salt)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in water (Free base)

Part 2: Synthetic Pathways & Methodology

For researchers requiring this specific amine, direct procurement is often difficult. The most reliable route involves the conversion of the commercially available alcohol precursor (CAS 103788-65-4).

Protocol 1: Conversion from Alcohol Precursor

This 3-step protocol converts the alcohol to the amine via a mesylate and azide intermediate, ensuring high purity and yield.

- Mesylation (Activation):
 - Reagents: Alcohol precursor (1.0 eq), Methanesulfonyl chloride (MsCl, 1.2 eq), Triethylamine (TEA, 1.5 eq).
 - Solvent: Dichloromethane (DCM), 0°C to RT.
 - Mechanism: The hydroxyl group is converted into a good leaving group (mesylate).

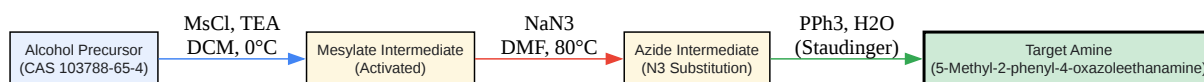
- Checkpoint: Monitor by TLC (formation of a less polar spot).
- Azidation (Substitution):
 - Reagents: Mesylate intermediate, Sodium Azide (NaN_3 , 2.0 eq).
 - Solvent: DMF or DMSO, 60-80°C.
 - Mechanism: Nucleophilic substitution ($\text{S}_{\text{N}}2$) replaces the mesylate with an azide group.
 - Safety: Azides are potentially explosive; maintain temperature control.
- Staudinger Reduction (Amine Formation):
 - Reagents: Azide intermediate, Triphenylphosphine (PPh_3 , 1.2 eq), followed by H_2O .
 - Solvent: THF/Water.
 - Mechanism: PPh_3 reduces the azide to an iminophosphorane, which hydrolyzes to the primary amine.
 - Purification: Acid-base extraction yields the pure amine.

Protocol 2: De Novo Synthesis (Robinson-Gabriel Cyclization)

For large-scale preparation starting from basic amino acids.

- Acylation: React L-Aspartic acid dimethyl ester with Benzoyl chloride to form the N-benzoyl derivative.
- Cyclization: Treat with POCl_3 or H_2SO_4 to effect cyclodehydration, forming the oxazole ring.
- Reduction: Reduce the side-chain ester to the alcohol (using LiAlH_4) and proceed with Protocol 1.

Visualization: Synthesis Workflow



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Caption: Step-wise chemical conversion from the cataloged alcohol precursor to the target amine.

Part 3: Analytical Profiling & Validation

To validate the identity of the synthesized amine, the following analytical signatures must be confirmed.

Proton NMR (¹H-NMR, 400 MHz, CDCl₃)

- Aromatic Region (7.3 - 8.1 ppm): Multiplets corresponding to the 2-phenyl group (5 protons).
- Oxazole Methyl (2.3 - 2.5 ppm): Singlet (3 protons) at the C5 position.^[1]
- Ethylene Linker:
 - Triplet (~2.7 ppm): Methylene adjacent to the oxazole ring (–CH₂–).
 - Triplet (~3.0 ppm): Methylene adjacent to the amine (–CH₂–NH₂).
 - Note: The chemical shift of the amine-adjacent methylene will shift significantly downfield if the sample is a salt (HCl).

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI⁺ (Electrospray Ionization, Positive mode).
- Expected Mass: [M+H]⁺ = 203.12 m/z.
- Fragmentation Pattern: Loss of NH₃ (17 Da) is common, resulting in a fragment at ~186 m/z.

HPLC Purity Assessment

- Column: C18 Reverse Phase (e.g., Agilent Zorbax).
- Mobile Phase: Gradient of Water (0.1% TFA) and Acetonitrile.
- Detection: UV at 254 nm (Phenyl absorption) and 210 nm (Amine absorption).

Part 4: Pharmacological Context

This compound is a bioisostere of histamine and phenethylamine. The replacement of the imidazole (histamine) or benzene (phenethylamine) ring with an oxazole core alters the electronic properties and lipophilicity (LogP), often improving blood-brain barrier (BBB) penetration.

- Histamine H3 Antagonism: The oxazole ring serves as a robust core for H3 receptor ligands, which are investigated for cognitive enhancement and narcolepsy treatment.
- COX-2 Inhibition: While Valdecoxib uses an isoxazole ring, 2,4,5-trisubstituted oxazoles are explored as scaffolds for selective COX-2 inhibitors with reduced cardiovascular side effects.

References

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